

Application Notes and Protocols for PRMT4-IN-1 Chromatin Immunoprecipitation (ChIP)

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Compound of Interest

Compound Name: PRMT4-IN-1

Cat. No.: B13646677

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Abstract

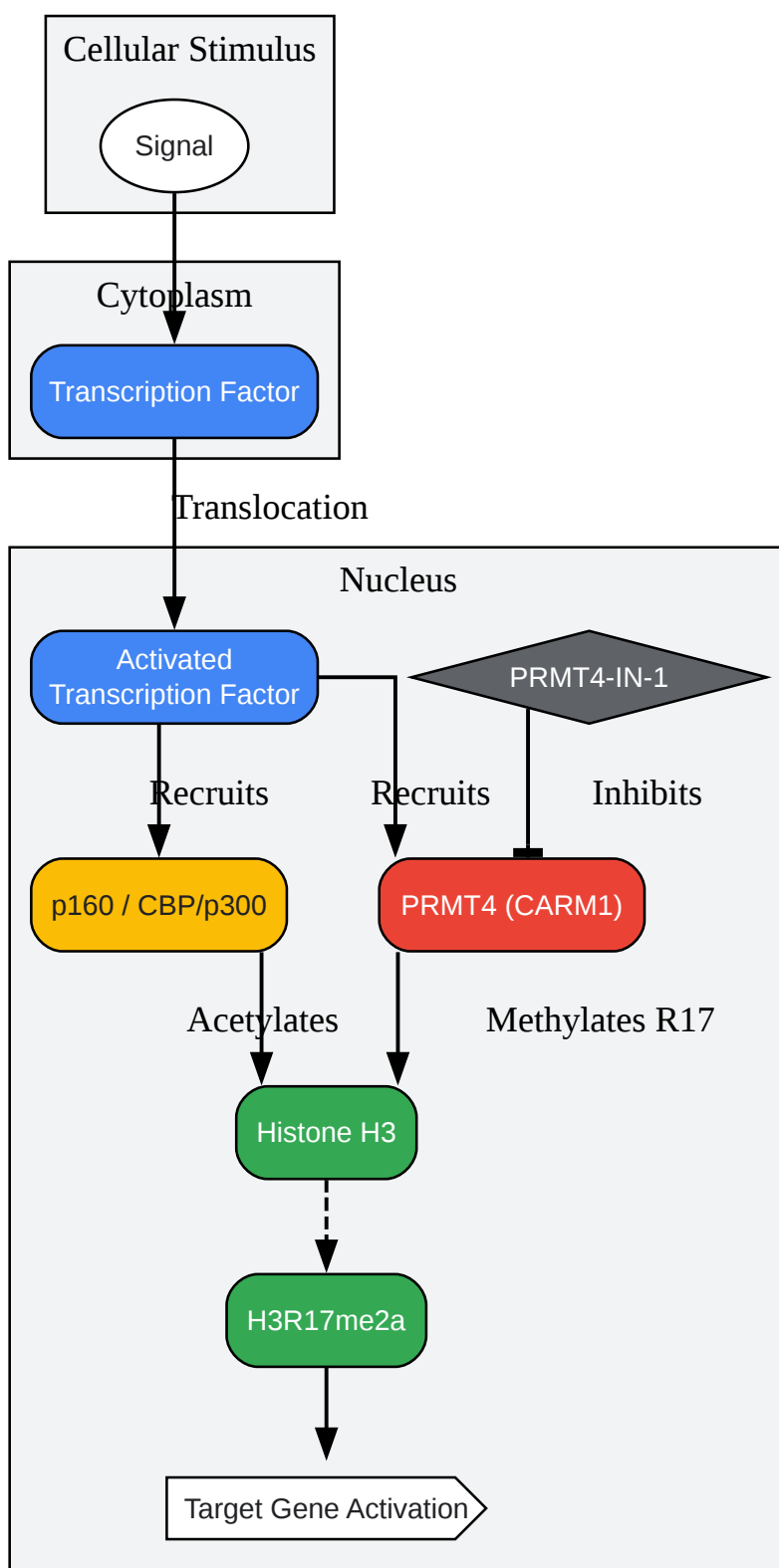
Protein Arginine Methyltransferase 4 (PRMT4), also known as Coactivator-Associated Arginine Methyltransferase 1 (CARM1), is a critical epigenetic regulator involved in transcriptional activation.[1][2] Its enzymatic activity, the methylation of arginine residues on histone and non-histone proteins, plays a significant role in various cellular processes.[2][3] **PRMT4-IN-1** is a chemical probe that can be utilized to investigate the specific functions of PRMT4. This document provides a comprehensive protocol for performing Chromatin Immunoprecipitation (ChIP) using **PRMT4-IN-1** to identify and quantify the genomic targets of PRMT4.

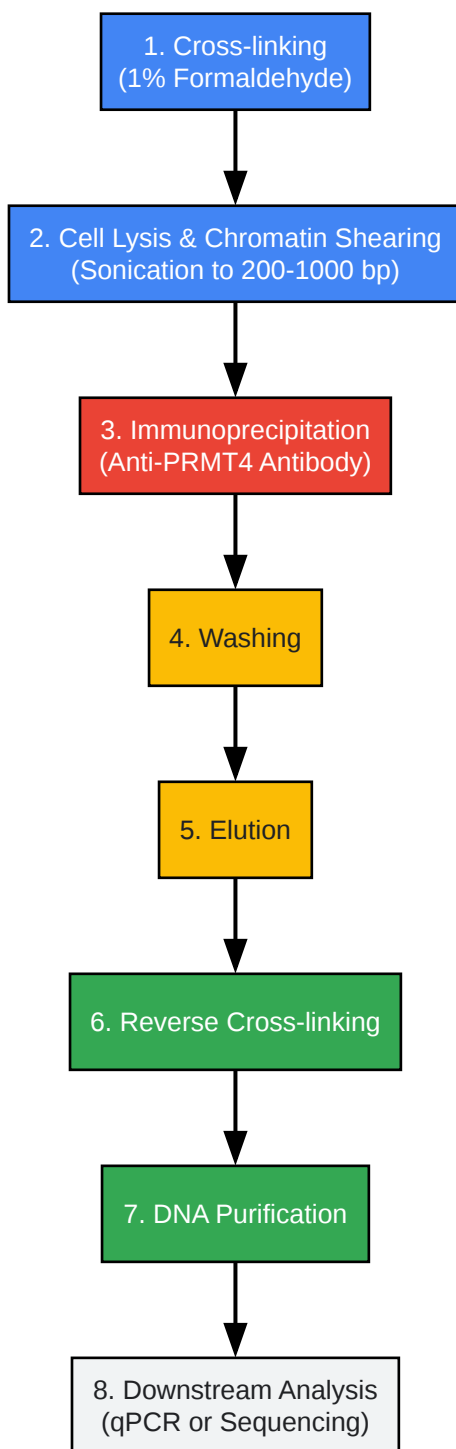
Introduction to PRMT4 and PRMT4-IN-1

PRMT4 is a key transcriptional coactivator that primarily methylates Histone H3 at Arginine 17 (H3R17me2a), a mark associated with active gene transcription.[4] It is recruited to chromatin by transcription factors and forms complexes with other coactivators, such as p160 and CBP/p300, to enhance the accessibility of promoter regions for transcription.[1] Dysregulation of PRMT4 activity has been implicated in various diseases, including cancer.

PRMT4-IN-1 is a potent and selective inhibitor of PRMT4. By blocking the methyltransferase activity of PRMT4, this small molecule serves as a valuable tool to dissect the downstream effects of PRMT4 inhibition on gene expression and to validate PRMT4 as a therapeutic target.

Signaling Pathway of PRMT4 in Transcriptional Activation





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